

AS-604850: A Comparative Guide to its Specificity Against PI3K Isoforms

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Compound of Interest

Compound Name: AS-604850

Cat. No.: B7899884

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For researchers and professionals in drug development, understanding the isoform-specific activity of phosphoinositide 3-kinase (PI3K) inhibitors is paramount. This guide provides a detailed comparison of **AS-604850**'s inhibitory activity against the four Class I PI3K isoforms: α , β , γ , and δ . The data presented herein is compiled from publicly available experimental results to facilitate an objective assessment of **AS-604850**'s selectivity profile.

Quantitative Comparison of Inhibitory Activity

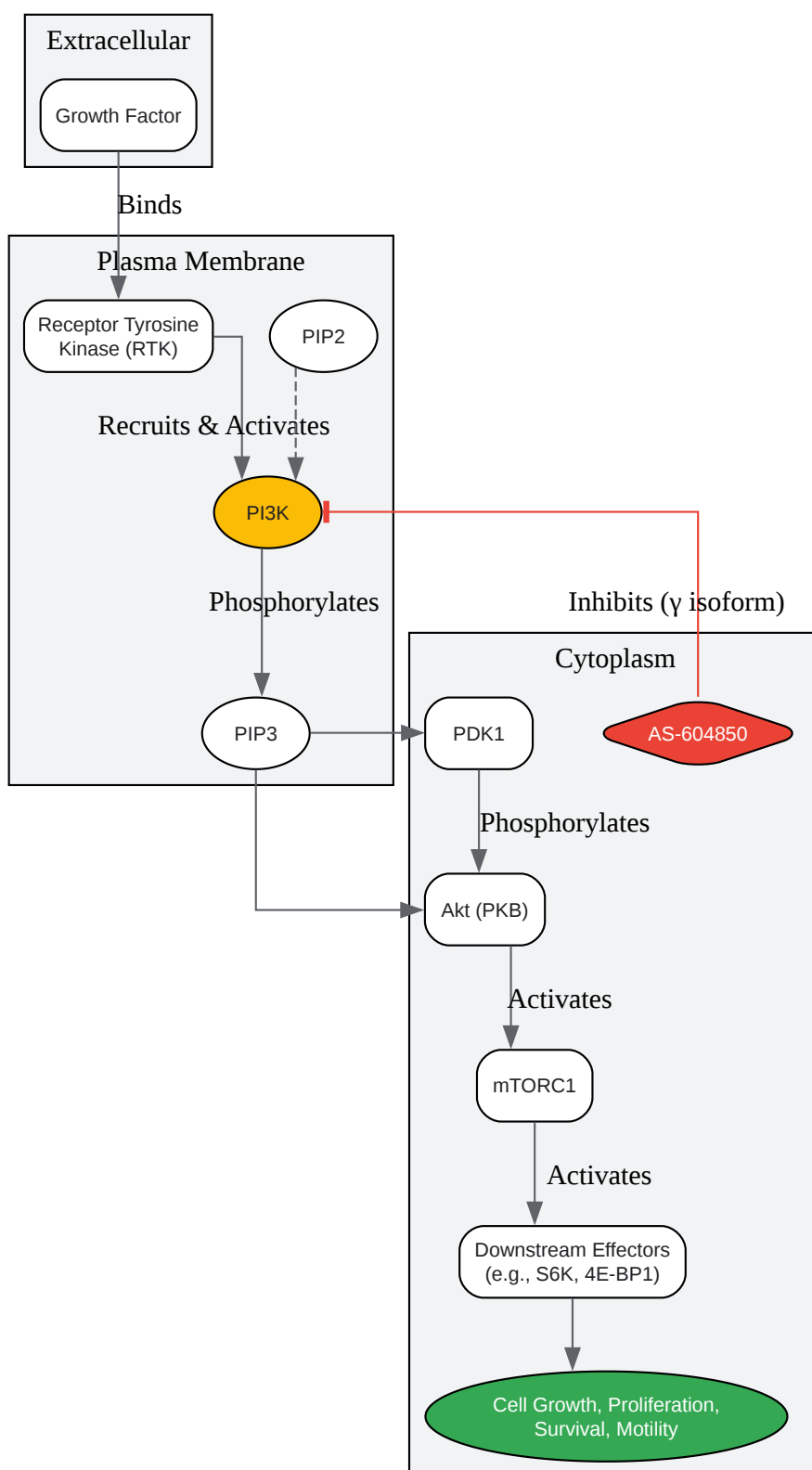
The inhibitory potency of **AS-604850** against the different PI3K isoforms is most effectively compared using their half-maximal inhibitory concentration (IC₅₀) values. The following table summarizes these values, demonstrating the compound's significant selectivity for the PI3K γ isoform.

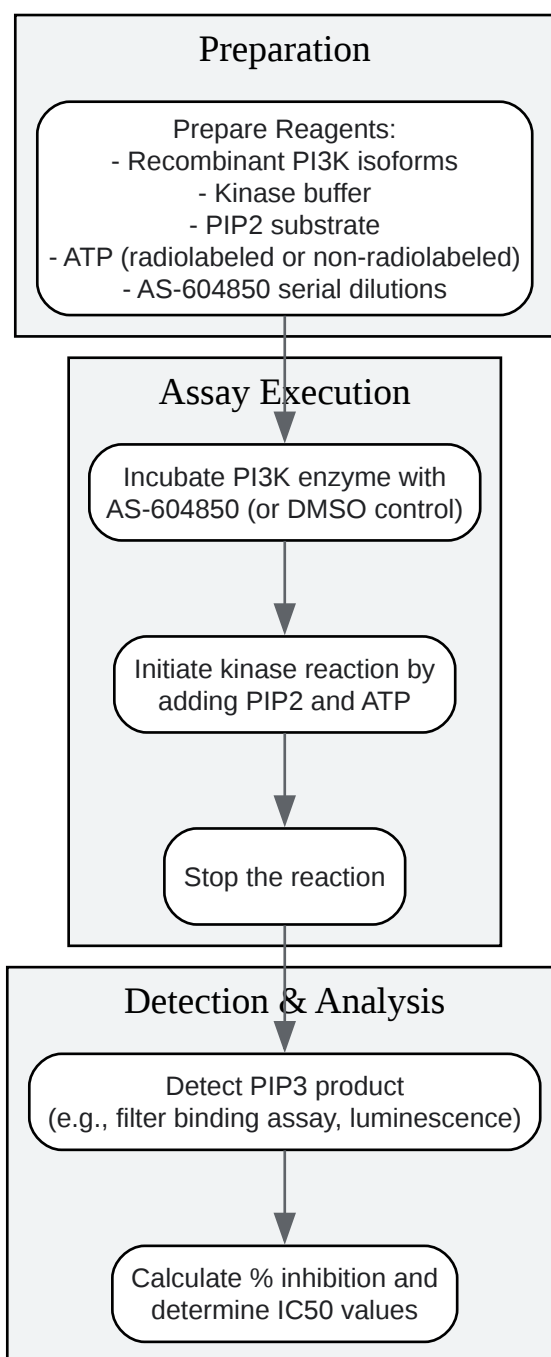
PI3K Isoform	IC ₅₀ (μ M)	Selectivity vs. PI3K γ
PI3K α	4.5[1][2]	18-fold[1][3]
PI3K β	>20[1]	>80-fold
PI3K γ	0.25	-
PI3K δ	>20	>80-fold

AS-604850 is an ATP-competitive inhibitor of PI3K γ with a reported K_i value of 0.18 μ M.

PI3K Signaling Pathway and **AS-604850**'s Point of Intervention

The PI3K signaling pathway is a critical regulator of numerous cellular processes, including cell growth, proliferation, survival, and motility. The diagram below illustrates the canonical PI3K/Akt/mTOR signaling cascade and highlights the inhibitory action of **AS-604850** on the PI3K γ isoform.





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